

Handling moisture sensitive Tributyltin methoxide reactions

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Compound of Interest

Compound Name: Tributyltin methoxide

Cat. No.: B086772

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Technical Support Center: Tributyltin Methoxide Reactions

This guide provides researchers, scientists, and drug development professionals with essential information for handling moisture-sensitive reactions involving **Tributyltin methoxide**.

Frequently Asked Questions (FAQs)

Q1: What is **Tributyltin methoxide** and what are its primary applications?

Tributyltin methoxide, with the chemical formula $[\text{CH}_3(\text{CH}_2)_3]_3\text{SnOCH}_3$, is a clear, colorless liquid.^[1] It serves as a mild methoxide source with strong nucleophilic properties but reduced basicity, which minimizes the likelihood of elimination side reactions.^[1] It is also used as a precursor to other alkoxytributylstannanes.^[1]

Q2: Why is it critical to handle **Tributyltin methoxide** in a moisture-free environment?

Tributyltin methoxide is highly sensitive to moisture.^{[1][2]} It readily hydrolyzes upon contact with water or moist air to form byproducts such as hexabutyldistannoxane and tributylstannyl carbonate.^[1] This decomposition not only consumes the reagent, leading to lower product yields, but also introduces impurities that can complicate reaction workup and product purification.

Q3: What are the proper storage conditions for **Tributyltin methoxide**?

To maintain its integrity, **Tributyltin methoxide** should be stored under an inert atmosphere, such as nitrogen or argon, in a tightly sealed container.^[1] The recommended storage temperature is between 2-8°C.^[1] It is crucial to prevent any exposure to moisture and carbon dioxide during storage.^[1]

Q4: What are the main safety hazards associated with **Tributyltin methoxide** and other organotin compounds?

Organotin compounds, including **Tributyltin methoxide**, are toxic and pose significant health risks.^{[3][4]} It is toxic if swallowed and harmful in contact with skin.^{[3][5]} It can cause serious skin and eye irritation.^{[3][5]} Prolonged or repeated exposure may cause damage to organs.^[3] Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[3][6]} All handling must be conducted in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^[1]

Q5: How should I properly dispose of waste containing **Tributyltin methoxide** and its byproducts?

Waste containing organotin compounds should be treated as hazardous.^[2] It is often recommended to convert the organotin residues into less harmful tin oxides. This can be achieved by treating the waste with bleach (sodium hypochlorite solution) or an oxidizing acid like nitric acid.^[5] Always follow your institution's specific guidelines for hazardous waste disposal.^[2] Glassware that has been in contact with organotin compounds should be decontaminated, for instance by soaking in a bleach bath overnight, before regular washing.^[5]

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Solution(s) |
|--|---|--|
| Low or No Product Yield | Reagent Decomposition: The Tributyltin methoxide may have been compromised by exposure to moisture or air prior to the reaction. | Ensure the reagent was stored under a proper inert atmosphere and that all transfers were performed using anhydrous techniques. Consider using a fresh bottle of the reagent. |
| Inadequate Anhydrous Conditions: Moisture present in the solvent, glassware, or starting materials is reacting with the Tributyltin methoxide. | Thoroughly dry all glassware in an oven (e.g., 125°C overnight) and cool under a stream of inert gas. ^[7] Use freshly distilled anhydrous solvents. Ensure all starting materials are dry. | |
| Inconsistent Reaction Results | Variable Reagent Purity: The purity of Tributyltin methoxide can affect its reactivity. | Use a recently purchased reagent or purify older stock by vacuum distillation. ^[8] |
| Difficult Product Purification | Presence of Tin Byproducts: Hydrolyzed Tributyltin methoxide (e.g., hexabutyldistannoxane) or other tin-containing side products are contaminating the desired product. | Follow a specific workup procedure for removing organotin residues. A common method involves washing the reaction mixture with an aqueous solution of potassium fluoride (KF) to precipitate tributyltin fluoride, which can then be removed by filtration. ^{[9][10]} |
| Formation of Unidentified Side Products | Incorrect Reaction Temperature: The reaction may be sensitive to temperature, leading to decomposition or alternative reaction pathways. | Carefully control the reaction temperature using an appropriate bath (ice, dry ice/acetone, etc.). Monitor the reaction progress closely using techniques like TLC or GC-MS. |

Data Presentation

Table 1: Physical and Chemical Properties of **Tributyltin Methoxide**

| Property | Value |
|---------------------------------------|---|
| CAS Number | 1067-52-3 |
| Molecular Formula | C ₁₃ H ₃₀ OSn |
| Molecular Weight | 321.09 g/mol |
| Appearance | Clear, colorless liquid[1] |
| Density | 1.115 g/mL at 25°C |
| Boiling Point | 97-97.5°C at 0.06 mm Hg |
| Refractive Index (n _{20/D}) | 1.472 |
| Flash Point | 99°C (210.2°F) - closed cup |
| Solubility | Soluble in common organic solvents[1] |
| Moisture Sensitivity | Highly sensitive; readily hydrolyzes[1] |

Experimental Protocols

Protocol 1: General Procedure for a Moisture-Sensitive Reaction Using Tributyltin Methoxide

This protocol outlines the essential steps for setting up a reaction under anhydrous conditions, which is crucial for the successful use of **Tributyltin methoxide**.

1. Preparation of Glassware:

- Disassemble and clean all required glassware (e.g., round-bottom flask, condenser, addition funnel).
- Place the glassware in an oven at a minimum of 125°C for at least 4 hours (overnight is recommended) to remove adsorbed moisture.[7]
- While still hot, assemble the apparatus and immediately place it under a positive pressure of dry inert gas (argon or nitrogen). Allow the glassware to cool to room temperature under the

inert atmosphere.

2. Reagent and Solvent Preparation:

- Use anhydrous solvents, either freshly distilled from an appropriate drying agent or obtained from a solvent purification system.
- Ensure all other reagents are anhydrous. Solid reagents can be dried in a vacuum oven or desiccator.[\[11\]](#)

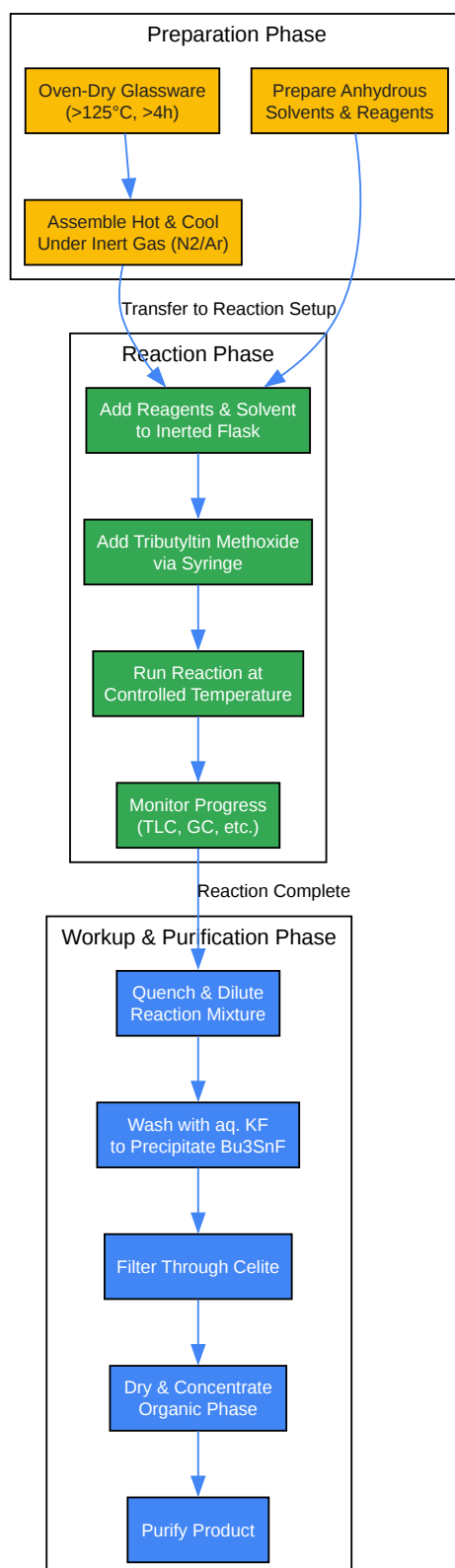
3. Reaction Setup and Execution:

- To the assembled, cooled, and inerted reaction flask, add any solid reagents and a magnetic stir bar.
- Seal the flask with a rubber septum.
- Add anhydrous solvent via a dry syringe.
- Using a dry, inert gas-flushed syringe, carefully transfer the required amount of **Tributyltin methoxide** from its storage container (e.g., a Sure/Seal™ bottle) to the reaction flask through the septum.
- Commence stirring and control the reaction temperature as required by the specific procedure.
- Monitor the reaction's progress using an appropriate analytical technique (e.g., TLC, GC, NMR).

4. Reaction Workup for Organotin Removal:

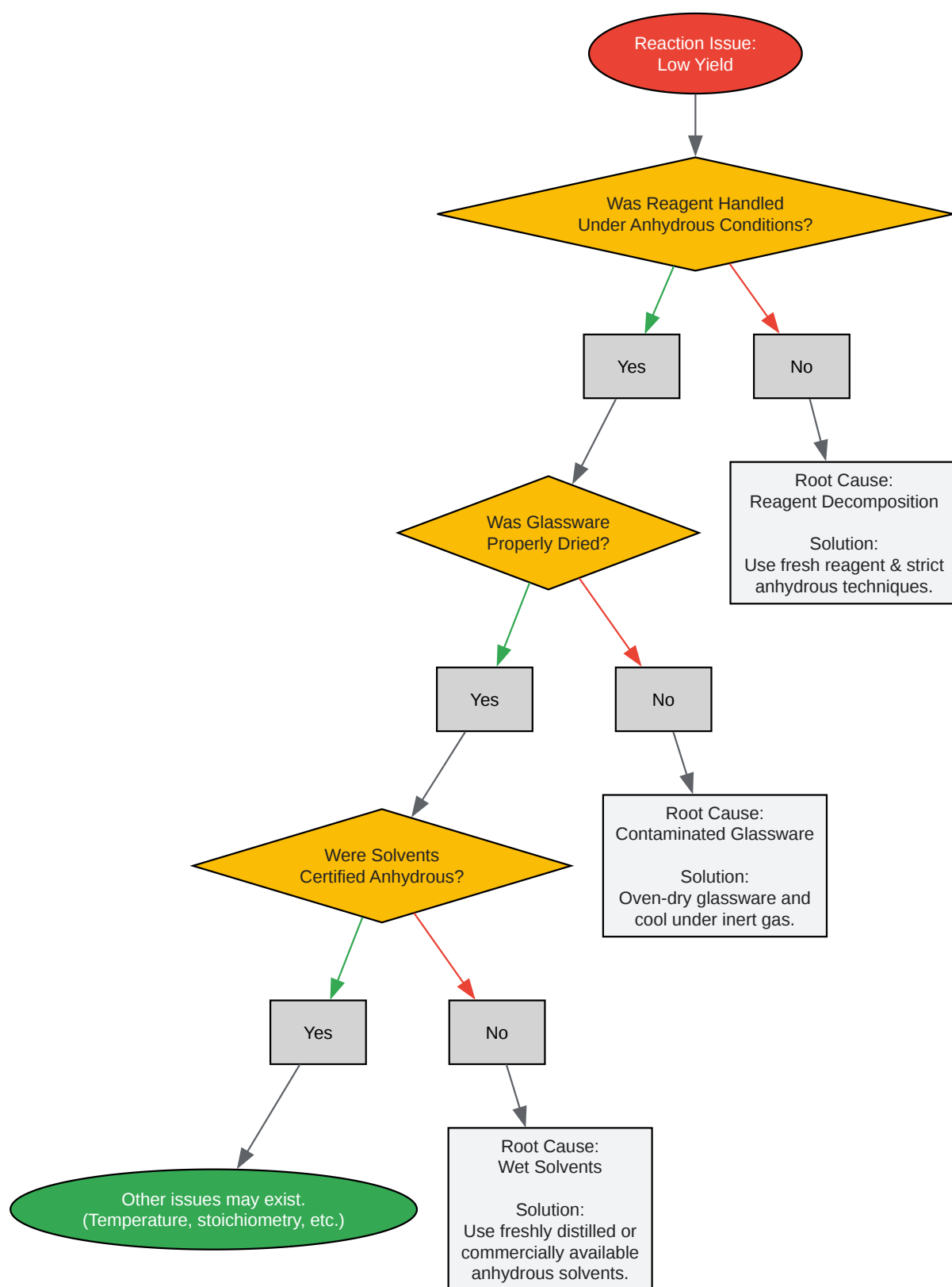
- Upon completion, cool the reaction to room temperature.
- Dilute the reaction mixture with an organic solvent like diethyl ether or ethyl acetate.
- Transfer the mixture to a separatory funnel.
- Wash the organic layer 2-3 times with a 1M aqueous solution of potassium fluoride (KF). Shake vigorously for at least one minute per wash.[\[10\]](#) A white precipitate of tributyltin fluoride (Bu_3SnF) should form.[\[10\]](#)
- Filter the entire mixture through a pad of Celite® to remove the solid precipitate.[\[10\]](#)
- Return the filtrate to the separatory funnel, wash with brine, and dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product, which can then be purified by chromatography or recrystallization.

Visualizations



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Caption: Workflow for handling a moisture-sensitive reaction with **Tributyltin methoxide**.



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Caption: Troubleshooting flowchart for low yield in **Tributyltin methoxide** reactions.

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